

Application Notes and Protocols: Streptomycin for Selection of Transformed Bacteria

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Compound of Interest

Compound Name: Streptomycin (sulfate)

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Introduction

Streptomycin, an aminoglycoside antibiotic, is a powerful tool in molecular biology for the selection of successfully transformed bacteria. Its specific mechanism of action, targeting bacterial ribosomes, allows for the stringent selection of cells that have incorporated a plasmid containing the corresponding resistance gene, most commonly the *aadA* gene. These application notes provide a comprehensive overview of the principles and protocols for using streptomycin as a selective agent in bacterial transformation experiments.

Streptomycin functions by binding to the 30S ribosomal subunit in bacteria, which interferes with the initiation of protein synthesis and causes misreading of mRNA.^{[1][2]} This disruption of protein synthesis is ultimately lethal to susceptible bacteria.^{[1][2]} Resistance to streptomycin is primarily conferred by the *aadA* gene, which encodes an aminoglycoside adenylyltransferase.^{[3][4][5]} This enzyme modifies streptomycin through adenylylation, preventing it from binding to the ribosome and thereby allowing the transformed bacteria to survive and proliferate in the presence of the antibiotic.^{[5][6]}

Quantitative Data Summary

The effective concentration of streptomycin for selection can vary depending on the bacterial species and the specific experimental conditions. The following tables summarize recommended concentrations for stock solutions and working concentrations in different media.

Table 1: Streptomycin Stock Solution Preparation

Parameter	Recommendation
Solvent	Deionized Water
Stock Concentration	10 mg/mL to 100 mg/mL[7][8]
Sterilization	Filter Sterilization (0.22 µm filter)
Storage	-20°C in aliquots

Table 2: Recommended Working Concentrations of Streptomycin for Selection

Bacterial Species	Medium	Working Concentration
Escherichia coli (e.g., DH5α)	LB Agar/Broth	50 - 100 µg/mL[9][10][11]
Agrobacterium tumefaciens	LB Agar/Broth	100 - 300 µg/mL[7]
Borrelia burgdorferi	BSK-H Medium	20 - 80 µg/mL[12]
Myxococcus xanthus	CTPM Medium	1.0 mg/mL[3]

Experimental Protocols

Protocol 1: Preparation of Streptomycin-Selective LB Agar Plates

- Prepare Luria-Bertani (LB) agar according to standard protocols.
- Autoclave the LB agar to sterilize it.

- Allow the autoclaved agar to cool to approximately 50°C in a water bath. It is crucial not to add the antibiotic to agar that is too hot, as this can cause its degradation.[10][13]
- Add the appropriate volume of a filter-sterilized streptomycin stock solution to achieve the desired final working concentration (refer to Table 2).
- Mix the agar and streptomycin solution thoroughly by swirling the flask.
- Pour the plates and allow them to solidify at room temperature.
- Store the plates at 4°C for up to 30 days.[14]

Protocol 2: Heat Shock Transformation of E. coli and Streptomycin Selection

This protocol is a standard method for the transformation of chemically competent E. coli.

- Thaw a 50 µL aliquot of chemically competent E. coli cells on ice.[1][15]
- Add 1-5 µL of plasmid DNA (containing the aadA resistance gene) to the competent cells.[1]
- Gently mix the DNA and cells by flicking the tube.[1]
- Incubate the cell-DNA mixture on ice for 20-30 minutes.[1]
- Heat shock the cells by placing the tube in a 42°C water bath for 30-60 seconds.[1][15]
- Immediately transfer the tube back to ice for 2 minutes.[1]
- Add 250-1000 µL of pre-warmed, antibiotic-free SOC or LB medium to the tube.[1]
- Incubate the cells at 37°C for 1 hour with shaking (approximately 225 rpm). This recovery period allows for the expression of the streptomycin resistance gene.[16]
- Plate 50-200 µL of the transformation mixture onto pre-warmed LB agar plates containing streptomycin at the appropriate concentration.
- Incubate the plates overnight at 37°C.

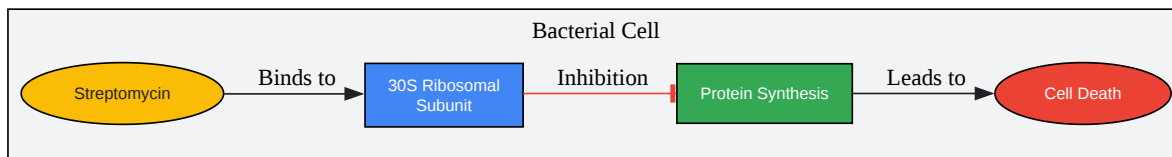
- The following day, colonies of successfully transformed bacteria should be visible.

Protocol 3: Electroporation of *E. coli* and Streptomycin Selection

Electroporation is an alternative method for bacterial transformation that uses an electrical pulse to create transient pores in the cell membrane.

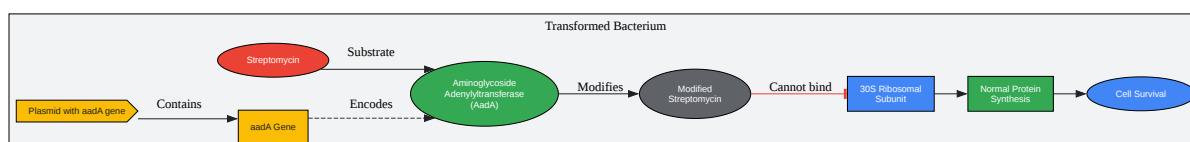
- Thaw a 50 μ L aliquot of electrocompetent *E. coli* cells on ice.
- Add 1-2 μ L of plasmid DNA (containing the *aadA* resistance gene) to the cells. It is important to use DNA with a low salt concentration to prevent arcing during electroporation.[\[16\]](#)
- Gently mix and transfer the cell-DNA mixture to a pre-chilled electroporation cuvette (0.1 or 0.2 cm gap).
- Pulse the mixture using an electroporator. Typical settings for *E. coli* are 1.8 kV, 25 μ F, and 200 Ω .[\[17\]](#)
- Immediately add 950 μ L of room temperature SOC or LB medium (without antibiotics) to the cuvette.
- Transfer the cell suspension to a microfuge tube and incubate at 37°C for 1 hour with shaking (250 rpm) to allow for the expression of the resistance gene.
- Plate 50-200 μ L of the cell suspension onto pre-warmed LB agar plates containing streptomycin.
- Incubate the plates overnight at 37°C.
- Observe colonies of transformed bacteria on the following day.

Visualizations



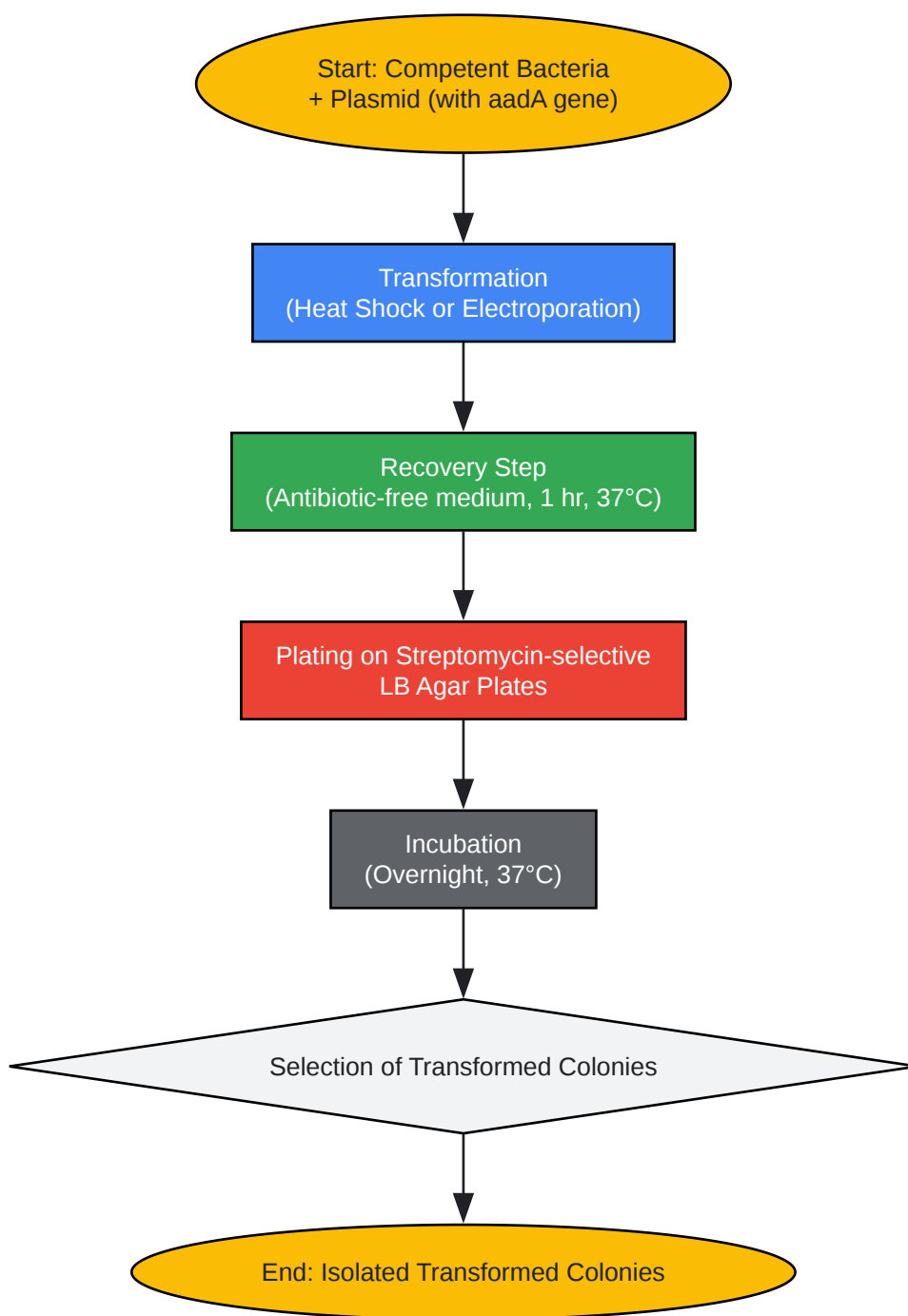
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Caption: Mechanism of streptomycin action in susceptible bacteria.



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Caption: Mechanism of streptomycin resistance conferred by the aadA gene.



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Caption: Experimental workflow for bacterial transformation and selection.

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